

Stability and storage conditions for (R)-Benzyl mandelate

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Compound of Interest

Compound Name: (R)-Benzyl mandelate

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An In-depth Technical Guide to the Stability and Storage of (R)-Benzyl Mandelate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability profile and recommended storage conditions for **(R)-Benzyl mandelate**, a key synthetic intermediate in pharmaceutical development.^{[1][2][3][4]} Understanding its stability is critical for ensuring the integrity, purity, and shelf-life of the compound in research and manufacturing processes.

Physicochemical Properties

(R)-Benzyl mandelate is a chiral organic compound, typically appearing as a white to off-white crystalline solid.^[5] Its properties are foundational to its handling and storage requirements.

Property	Value	Source
CAS Number	97415-09-3	[1][2][6]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1][2]
Molecular Weight	242.27 g/mol	[2][3]
Appearance	White to off-white crystalline solid/powder	[3][5]
Melting Point	104-107 °C	[3]
Solubility	Soluble in organic solvents like DMF (30 mg/ml), DMSO (25 mg/ml), and Ethanol (20 mg/ml).[1][3] Less soluble in water.[5]	[1][3][5]

Stability Profile and Degradation Pathways

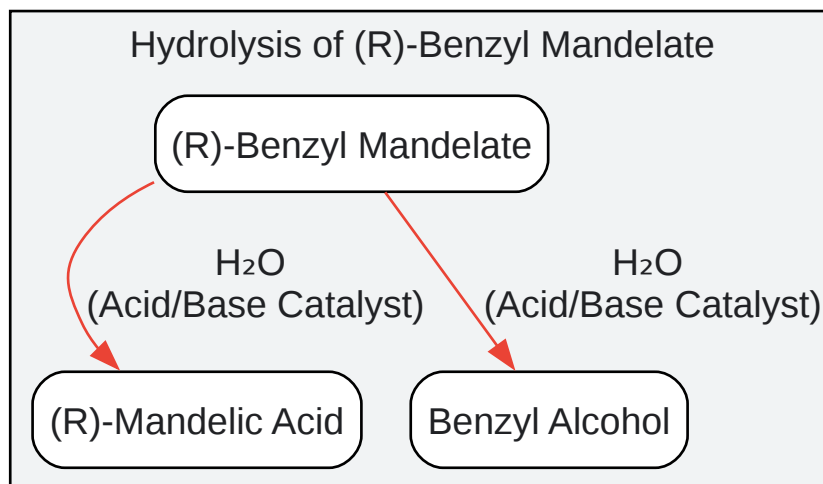
(R)-Benzyl mandelate demonstrates moderate stability under standard laboratory conditions. [5][7] However, as an ester, its primary degradation pathway is through hydrolysis, which can be catalyzed by the presence of strong acids or bases.[7] This reaction cleaves the ester bond, yielding (R)-mandelic acid and benzyl alcohol.

Factors influencing the stability of **(R)-Benzyl mandelate** include:

- **pH:** Highly susceptible to degradation in acidic and basic environments.
- **Temperature:** Elevated temperatures can accelerate the rate of hydrolysis and other potential degradation pathways.
- **Moisture:** The presence of water is necessary for hydrolysis. Storing the compound in a dry environment is crucial.
- **Light:** While specific photostability data is not widely published, compounds with aromatic rings can be susceptible to photodegradation. Protection from light is a recommended precautionary measure.

Potential Degradation Pathway: Hydrolysis

The principal degradation mechanism for **(R)-Benzyl mandelate** is the hydrolysis of the ester linkage.



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Caption: Primary hydrolysis pathway for **(R)-Benzyl mandelate**.

Recommended Storage Conditions and Shelf Life

To ensure long-term stability and prevent degradation, specific storage conditions are recommended. Supplier data indicates that **(R)-Benzyl mandelate** is stable for at least four years when stored under appropriate conditions.^[1]

Parameter	Recommended Condition	Rationale
Temperature	-20°C (Long-term)[1] or in a cool, dark place (<15°C)[8]	Minimizes the rate of chemical degradation.
Atmosphere	Sealed in a dry environment[3]	Prevents hydrolysis by excluding moisture.
Light	Protect from light	Precautionary measure to prevent potential photodegradation.
Container	Tightly sealed, inert container	Prevents contamination and exposure to moisture.

Summary of Quantitative Stability Data

Storage Condition	Duration	Purity/Stability Outcome	Source
-20°C	≥ 4 years	Stable, meets specifications	[1]
Room Temperature	Not specified	Recommended to be sealed in a dry environment	[3]
<15°C	Not specified	Recommended for storage in a cool, dark place	[8]

Experimental Protocols for Stability Assessment

To rigorously determine the stability profile of **(R)-Benzyl mandelate** and identify potential degradants, a forced degradation (stress testing) study is essential.[9][10] Such studies expose the drug substance to conditions more severe than accelerated stability testing to understand its degradation pathways.[9][11]

General Protocol for Forced Degradation Study

This protocol outlines a standard methodology for investigating the stability of **(R)-Benzyl mandelate** under various stress conditions.

Objective: To identify the likely degradation products, establish degradation pathways, and develop a stability-indicating analytical method (typically HPLC).^[10]

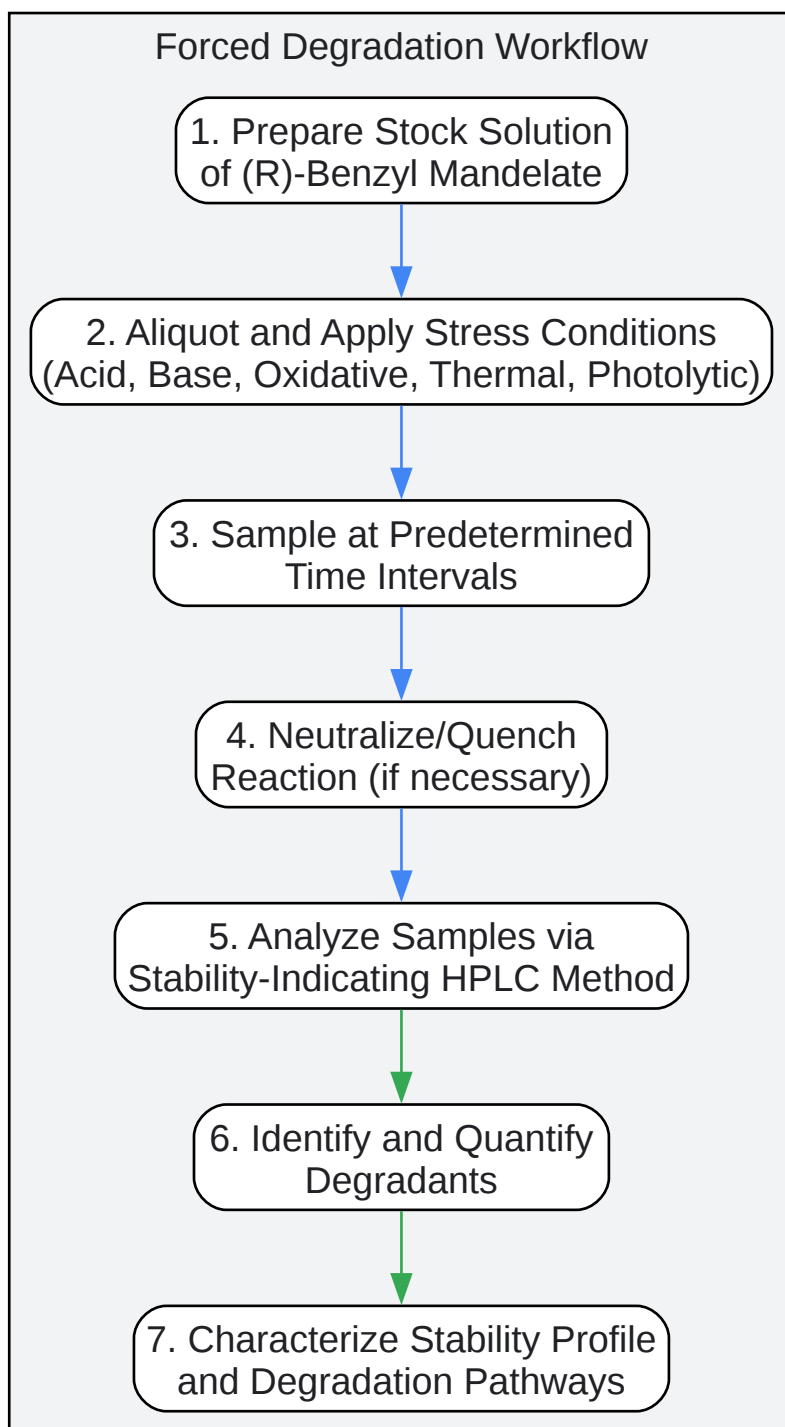
Materials and Reagents:

- **(R)-Benzyl mandelate** reference standard
- HPLC-grade acetonitrile and water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Hydrogen peroxide (H₂O₂)
- Buffers of various pH values
- Inert gas (Nitrogen or Argon)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV or Diode Array Detector (DAD)
- pH meter
- Calibrated oven
- Photostability chamber

Experimental Workflow Diagram



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Caption: Workflow for a forced degradation stability study.

Stress Conditions: A solution of **(R)-Benzyl mandelate** (e.g., 1 mg/mL in a suitable solvent like acetonitrile) is subjected to the following conditions. The goal is to achieve 5-20% degradation

of the active substance.

- Acid Hydrolysis:
 - Condition: 0.1 M HCl at 60°C.
 - Procedure: Mix the stock solution with 0.1 M HCl. Store at 60°C and withdraw samples at time points (e.g., 2, 4, 8, 24 hours). Neutralize samples with an equivalent amount of 0.1 M NaOH before analysis.
- Base Hydrolysis:
 - Condition: 0.1 M NaOH at room temperature.
 - Procedure: Mix the stock solution with 0.1 M NaOH. Maintain at room temperature and sample at shorter intervals (e.g., 5, 15, 30, 60 minutes) due to expected rapid degradation. Neutralize with 0.1 M HCl before analysis.
- Oxidative Degradation:
 - Condition: 3% H₂O₂ at room temperature.
 - Procedure: Mix the stock solution with 3% hydrogen peroxide. Keep at room temperature, protected from light, and sample at various time points (e.g., 2, 6, 12, 24 hours).
- Thermal Degradation:
 - Condition: 80°C in a calibrated oven.
 - Procedure: Store the solid compound and a solution of the compound at 80°C. Sample at set intervals (e.g., 1, 3, 7 days) to assess stability in both solid and solution states.
- Photostability:
 - Condition: Expose to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

- Procedure: Expose both the solid compound and a solution to the light source. A control sample should be wrapped in aluminum foil to exclude light.

Analysis: All samples, including a non-degraded control, are analyzed using a developed stability-indicating HPLC method. The method should be capable of separating the intact **(R)-Benzyl mandelate** from all degradation products. Peak purity analysis using a DAD is crucial to ensure that new peaks are homogenous and do not co-elute with the parent peak. Mass spectrometry can be coupled with HPLC to identify the structure of unknown degradants.

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